

An In-depth Technical Guide to 2-Benzyloxy-3-bromopyridine

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Compound of Interest

Compound Name: 2-Benzyloxy-3-bromopyridine

Cat. No.: B1283523

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties and a plausible synthetic route for **2-Benzyloxy-3-bromopyridine** (CAS Number: 52200-49-4). This document is intended to be a valuable resource for professionals in research and development who are utilizing this compound in their work.

Core Physical Properties

2-Benzyloxy-3-bromopyridine is a substituted pyridine derivative. The following table summarizes its key physical and chemical properties.

Property	Value	Source
CAS Number	52200-49-4	[1] [2] [3]
Molecular Formula	C ₁₂ H ₁₀ BrNO	[2] [3]
Molecular Weight	264.12 g/mol	[2]
Appearance	Colorless to light yellow liquid	[1]
Boiling Point	175-178 °C at 6 Torr; 325.8 °C (at 760 Torr)	[1] [4]
Density	1.438 ± 0.06 g/cm ³ (Predicted); 1.4 g/mL	[1] [4]
pKa	1.56 ± 0.22 (Predicted)	[1]
Storage Temperature	2-8°C or Room Temperature	[1] [3]

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **2-Benzyloxy-3-bromopyridine** are not readily available in the public domain. However, standard laboratory procedures for organic compounds can be applied.

Determination of Boiling Point

The boiling point of **2-Benzyloxy-3-bromopyridine** can be determined using a simple distillation apparatus.

Materials:

- Round-bottom flask
- Heating mantle
- Distillation head with a thermometer adapter
- Condenser

- Receiving flask
- Thermometer
- Boiling chips
- **2-Benzyloxy-3-bromopyridine** sample

Procedure:

- Place a small volume of **2-Benzyloxy-3-bromopyridine** into the round-bottom flask along with a few boiling chips.
- Assemble the distillation apparatus. Ensure the thermometer bulb is positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor.
- Begin heating the flask gently with the heating mantle.
- Observe the temperature as the liquid begins to boil and the vapor rises.
- The boiling point is the temperature at which the vapor temperature stabilizes while the liquid is actively boiling and condensate is forming on the condenser.
- For vacuum distillation (as reported at 6 Torr), a vacuum pump is connected to the distillation apparatus, and the pressure is lowered to the desired level before heating.

Determination of Density

The density of liquid **2-Benzyloxy-3-bromopyridine** can be determined using a pycnometer or by direct mass and volume measurements.

Materials:

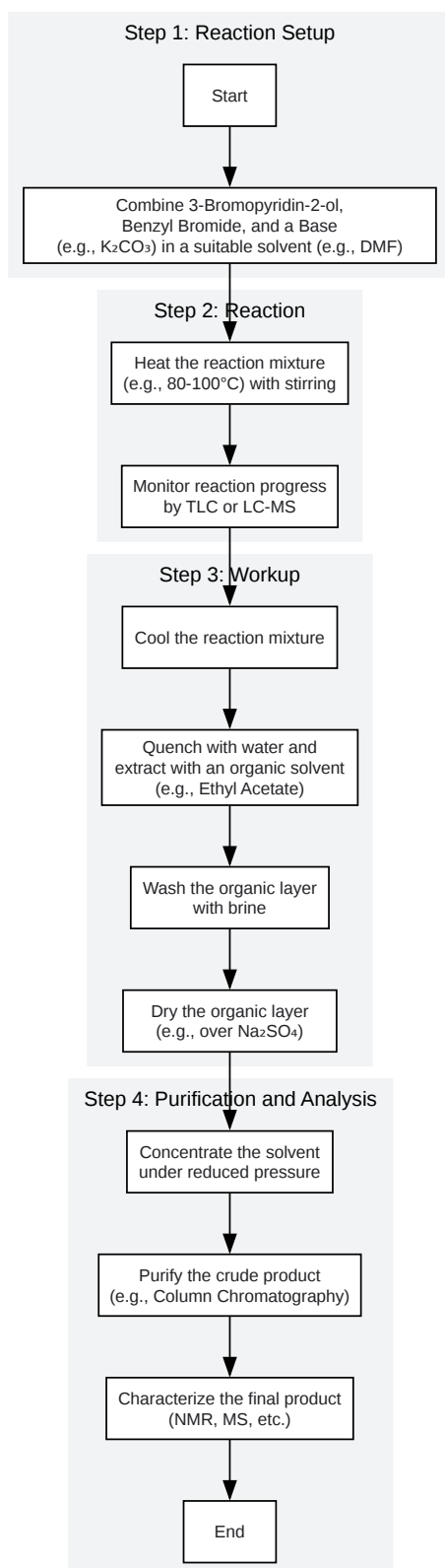
- Pycnometer (specific gravity bottle) or a graduated cylinder and an analytical balance
- **2-Benzyloxy-3-bromopyridine** sample
- Water bath for temperature control

Procedure (using a graduated cylinder):

- Weigh an empty, dry graduated cylinder on an analytical balance.
- Carefully add a known volume of **2-Benzylloxy-3-bromopyridine** to the graduated cylinder.
- Weigh the graduated cylinder with the sample.
- The mass of the sample is the difference between the two weighings.
- Density is calculated by dividing the mass of the sample by its volume. For higher accuracy, a pycnometer should be used, and the procedure calibrated with a liquid of known density (e.g., water).

Synthetic Workflow

A plausible synthetic route for **2-Benzylloxy-3-bromopyridine** can be conceptualized based on established methods for the synthesis of similar pyridine derivatives. A likely pathway involves the benzylation of a 3-bromopyridin-2-ol precursor. The following diagram illustrates a generalized experimental workflow for such a synthesis.



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Caption: Generalized workflow for the synthesis of **2-Benzzyloxy-3-bromopyridine**.

Safety Information

2-Benzyloxy-3-bromopyridine is considered hazardous.[4] It may cause skin and serious eye irritation, and may cause respiratory irritation.[4] Standard laboratory safety precautions, including the use of personal protective equipment (gloves, safety glasses, lab coat), should be followed when handling this compound. Work should be conducted in a well-ventilated fume hood. For detailed safety information, consult the Safety Data Sheet (SDS) provided by the supplier.[4]

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